

BMS-986144 Technical Support Center: Stability and Storage for Researchers

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Compound of Interest

Compound Name: BMS-986144

Cat. No.: B12426057

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This technical support center provides guidance on the stability and storage of **BMS-986144** for research purposes. The following information is curated for researchers, scientists, and drug development professionals to ensure the integrity of the compound throughout experimental workflows. Please note that specific, quantitative stability data for **BMS-986144** is limited in publicly available literature; therefore, these recommendations are based on information from chemical suppliers, general principles of handling similar compounds, and the known chemistry of its functional groups.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **BMS-986144**?

A1: For optimal stability, the solid form of **BMS-986144** should be stored under controlled conditions. It is recommended to keep it in a dry and dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is suitable. For long-term storage (months to years), it is best to store it at -20°C.^[1] If stored properly, the compound is expected to be stable for over three years.^[1]

Q2: What is the recommended solvent for preparing stock solutions of **BMS-986144**?

A2: **BMS-986144** is soluble in dimethyl sulfoxide (DMSO).^[1] It is advisable to prepare a high-concentration stock solution in anhydrous DMSO.

Q3: How should I store stock solutions of **BMS-986144**?

A3: Stock solutions of **BMS-986144** in DMSO should be stored at -20°C for long-term storage (months) and can be kept at 0 - 4°C for short-term use (days to weeks).[1] To minimize degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use vials.

Q4: Is **BMS-986144** sensitive to light?

A4: While specific photostability data is not available, it is recommended to protect both the solid compound and its solutions from light.[1] Storage in amber vials or by wrapping containers in aluminum foil is a standard precautionary measure.

Q5: What are the potential degradation pathways for **BMS-986144**?

A5: **BMS-986144** contains functional groups such as a carbamate and a sulfonamide, which can be susceptible to hydrolysis, particularly under acidic or basic conditions. The macrocyclic structure may also be sensitive to strong acids or bases. Degradation can lead to the cleavage of the carbamate or sulfonamide bonds.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	<ul style="list-style-type: none">- Review storage conditions of both solid compound and stock solutions.- Prepare fresh stock solutions from solid compound.- Perform a quality control check (e.g., HPLC) on the stock solution.
Precipitation in stock solution upon thawing	Low solubility at lower temperatures or solvent evaporation.	<ul style="list-style-type: none">- Gently warm the solution to room temperature and vortex to redissolve.- Ensure vials are tightly sealed to prevent solvent evaporation.- If precipitation persists, sonication may be attempted.
Loss of compound activity over time	Degradation in solution.	<ul style="list-style-type: none">- Minimize the time solutions are kept at room temperature.- Avoid multiple freeze-thaw cycles by using aliquots.- For aqueous experimental buffers, prepare fresh dilutions from the DMSO stock for each experiment.

Quantitative Data Summary

Specific quantitative stability data for **BMS-986144** is not readily available in public literature. The table below summarizes the general storage recommendations from suppliers. Researchers should perform their own stability assessments for their specific experimental conditions.

Form	Condition	Temperature	Duration	Recommendation
Solid	Short-term	0 - 4°C	Days to weeks	Store in a dry, dark place. [1]
Solid	Long-term	-20°C	Months to years	Store in a dry, dark place. [1]
Stock Solution (in DMSO)	Short-term	0 - 4°C	Days to weeks	Aliquot to avoid freeze-thaw cycles. [1]
Stock Solution (in DMSO)	Long-term	-20°C	Months	Aliquot to avoid freeze-thaw cycles. [1]

Experimental Protocols

Protocol for Preparing Stock Solutions

- Allow the vial of solid **BMS-986144** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of the compound in a sterile environment.
- Add the appropriate volume of anhydrous DMSO to achieve the target concentration.
- Vortex the solution until the compound is completely dissolved.
- Aliquot the stock solution into single-use, light-protected vials and store at -20°C.

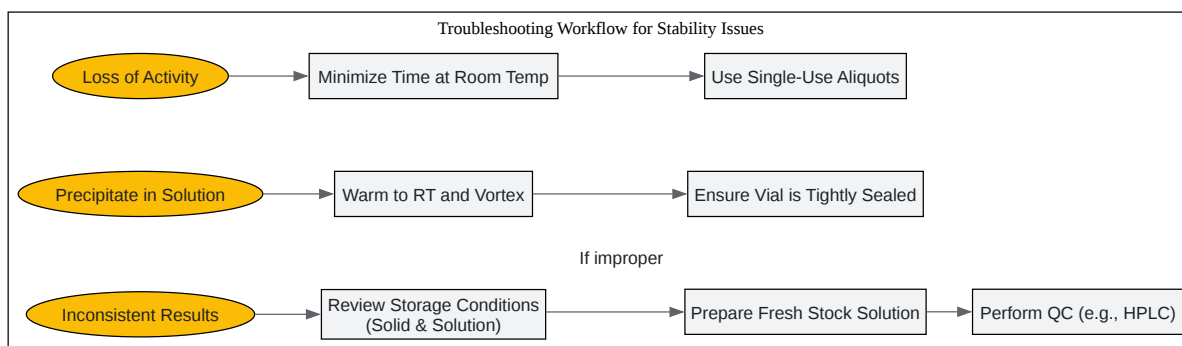
Representative Protocol for Stability-Indicating HPLC Method

This protocol is a general guideline and should be optimized for the specific equipment and conditions used.

- Chromatographic Conditions:

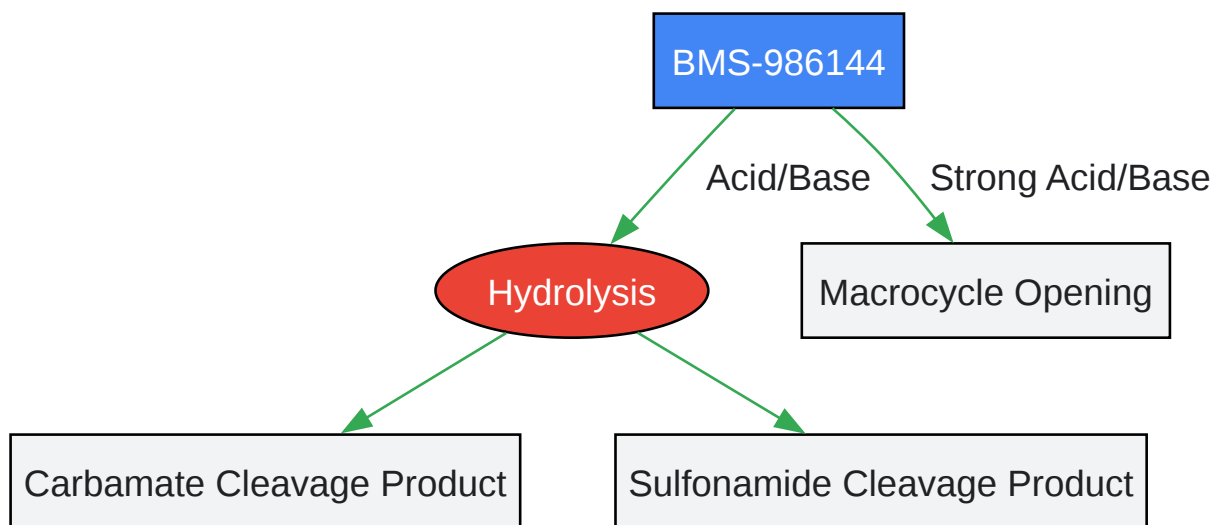
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient from 5-95% B over 20-30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at a wavelength determined by a UV scan of **BMS-986144** (e.g., 254 nm).
- Column Temperature: 30°C.
- Forced Degradation Study:
 - Acid Hydrolysis: Incubate a solution of **BMS-986144** in 0.1 M HCl at 60°C for 24 hours.
 - Base Hydrolysis: Incubate a solution of **BMS-986144** in 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative Degradation: Incubate a solution of **BMS-986144** in 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Expose the solid compound to 80°C for 48 hours.
 - Photostability: Expose a solution of **BMS-986144** to UV light (e.g., 254 nm) for 24 hours.
- Sample Analysis:
 - Prepare samples from the forced degradation studies at a suitable concentration (e.g., 0.1 mg/mL).
 - Inject the samples into the HPLC system.
 - Analyze the chromatograms for the appearance of new peaks (degradants) and a decrease in the peak area of the parent compound. The method is considered stability-indicating if all degradant peaks are well-resolved from the main peak.

Visualizations



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Caption: Troubleshooting workflow for common stability issues with **BMS-986144**.



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Caption: Potential degradation pathways of **BMS-986144**.

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References

- 1. Ceria-Catalyzed Hydrolytic Cleavage of Sulfonamides - PMC [pmc.ncbi.nlm.nih.gov]
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